



Application Notes and Protocols for Anilazine Treatment In Planta

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Compound of Interest		
Compound Name:	Anilazine	
Cat. No.:	B1167350	Get Quote

Disclaimer: **Anilazine** is an obsolete triazine fungicide with limited recent scientific literature available.[1] Its use has been discontinued or restricted in many regions.[1][2] The following protocols are generalized for foliar fungicide application and phytotoxicity assessment in planta and should be adapted for specific research needs. The quantitative data provided is illustrative.

Application Notes

Anilazine (2,4-dichloro-6-(o-chloroanilino)-s-triazine) is a non-systemic foliar fungicide with protective action.[1] It was historically used to control a range of fungal diseases on various crops, including turf, vegetables, and ornamentals.[2][3]

Mechanism of Action: The precise mechanism of action is not fully elucidated, but it is known to be a multi-site inhibitor, which speculatively interferes with fungal cell metabolism.[1][3] Some sources suggest it may inhibit mitochondrial respiration by disrupting the electron transport chain in fungal cells.[4] In plants, some triazine compounds are known to affect photosystem II; however, specific signaling pathways in plants affected by **anilazine** are not well documented in recent literature.

Phytotoxicity: Chemical treatments on plants can sometimes lead to phytotoxicity, with symptoms including burning, necrosis (tissue death), chlorosis (yellowing), leaf distortion (cupping or twisting), and stunted growth.[3][5][6] The risk of phytotoxicity can be influenced by environmental conditions such as high temperatures and humidity, as well as the plant's overall



health.[3][5] One study noted that metabolites of **anilazine** were phytotoxic to Canada thistle leaf disks.[2]

Experimental Protocols General Protocol for In Planta Fungicide Efficacy and Phytotoxicity Assay

This protocol describes a general method for evaluating the efficacy of a foliar-applied fungicide against a model pathogen and assessing its potential for phytotoxicity.

Materials:

- Anilazine (or other test fungicide)
- Wettable powder or other appropriate formulation
- Surfactant (e.g., Tween-20)
- Sterile deionized water
- Healthy, uniformly grown plants (e.g., tomato, cucumber, or a model plant like Arabidopsis thaliana)
- Fungal pathogen culture (e.g., Botrytis cinerea)
- Spore suspension medium (e.g., potato dextrose broth)
- Hemocytometer
- Pressurized spray bottle or laboratory-grade sprayer
- Controlled environment growth chamber or greenhouse
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

Methodology:

• Plant Preparation:



- Grow plants from seed in appropriate potting mix to a suitable developmental stage (e.g.,
 4-6 true leaves).
- Ensure plants are healthy and not stressed by water or nutrient deficiencies.
- Randomly assign plants to treatment groups (e.g., Control, Vehicle, and different concentrations of Anilazine).
- Fungicide Preparation:
 - Prepare a stock solution of **Anilazine** in an appropriate solvent if not using a water-soluble formulation.
 - Prepare serial dilutions of the fungicide in sterile deionized water to achieve the desired final concentrations for treatment. Include a surfactant like Tween-20 (e.g., 0.01% v/v) to ensure even leaf coverage.
 - The "Vehicle" control should contain the solvent and surfactant at the same concentration as the fungicide treatments. The "Control" group will be sprayed with water only.
- Fungicide Application:
 - Transfer the prepared solutions to separate, clearly labeled spray bottles.
 - Spray the foliage of the plants in each treatment group until runoff, ensuring complete coverage of all leaf surfaces.
 - Allow the plants to dry completely before any subsequent steps.
- Pathogen Inoculation (for efficacy studies):
 - Prepare a spore suspension of the fungal pathogen from a fresh culture.
 - Adjust the spore concentration to a known level (e.g., 1 x 10⁵ spores/mL) using a hemocytometer.
 - 24 hours after fungicide application, inoculate the plants by spraying the spore suspension evenly onto the foliage.



- Incubation and Data Collection:
 - Place the plants in a high-humidity environment (as required by the specific pathogen)
 within a controlled growth chamber.
 - Monitor the plants daily for the development of disease symptoms and signs of phytotoxicity.
 - Assess disease severity and phytotoxicity at set time points (e.g., 3, 5, and 7 days post-inoculation).

Protocol for Phytotoxicity Assessment

Methodology:

- Follow steps 1-3 from the general protocol above. Pathogen inoculation is not required for a phytotoxicity-only study.
- Observe plants at regular intervals (e.g., 24, 48, 72 hours) after treatment for any signs of damage.
- Score the level of phytotoxicity using a rating scale (see Table 1).
- Record the types of symptoms observed (e.g., chlorosis, necrosis, leaf curling).[5][6][7]

Data Presentation

Table 1: Phytotoxicity Scoring Scale



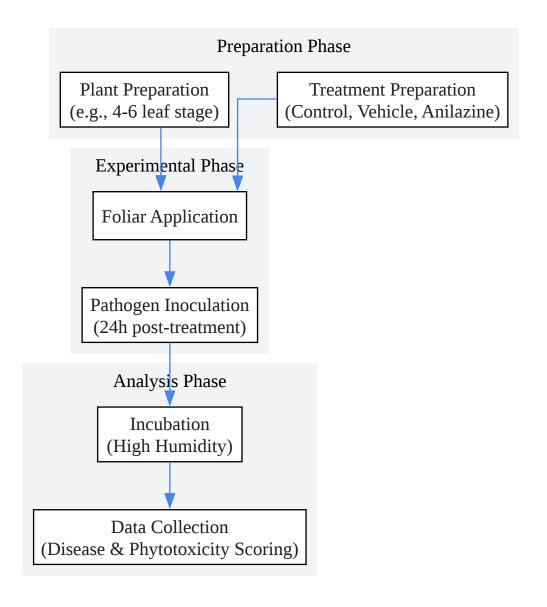
Score	Percentage of Leaf Area Affected	Description of Symptoms
0	0%	No visible signs of phytotoxicity.
1	1-10%	Slight chlorosis or very few necrotic spots.
2	11-25%	Mild chlorosis, some necrotic spots, and/or slight leaf curling.
3	26-50%	Moderate chlorosis and necrosis, noticeable leaf distortion.
4	51-75%	Severe necrosis and chlorosis, significant stunting or leaf deformation.
5	>75%	Plant death or near-complete necrosis of foliage.

Table 2: Illustrative Efficacy and Phytotoxicity Data for Anilazine

Treatment Group	Concentration (µg/mL)	Mean Disease Severity (%)	Mean Phytotoxicity Score
Control (Water)	0	85.2	0
Vehicle (0.01% Tween-20)	0	83.5	0
Anilazine	10	45.7	0.5
Anilazine	50	15.3	1.5
Anilazine	100	5.1	2.5

Visualizations

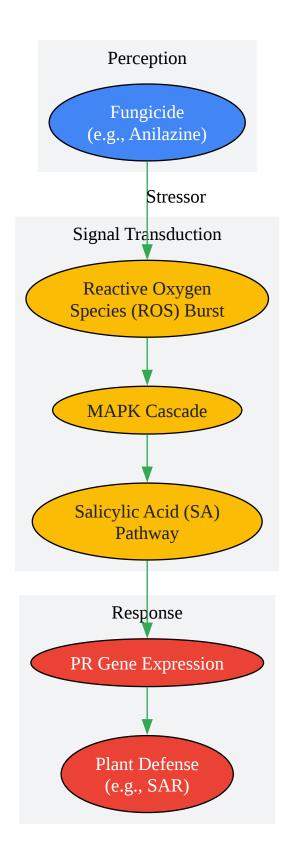




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Caption: Experimental workflow for in planta fungicide testing.





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Caption: Hypothetical plant defense signaling pathway induced by chemical stress.



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